

# What are the chemical properties of Bis(methylsulfinylethyl)sulfone-13C4?

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## Compound of Interest

Compound Name: *Bis(methylsulfinylethyl)sulfone-13C4*

Cat. No.: *B13422298*

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## An In-depth Technical Guide to Bis(methylsulfinylethyl)sulfone-13C4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Bis(methylsulfinylethyl)sulfone-13C4**. This isotopically labeled compound serves as a crucial internal standard for the quantitative analysis of its unlabeled analogue, a significant metabolite of the chemical warfare agent sulfur mustard.

## Core Chemical Properties

**Bis(methylsulfinylethyl)sulfone-13C4** is a stable, isotopically labeled organic molecule. While specific experimental data on the physical properties of the 13C4-labeled variant are not extensively published, the following tables summarize the known properties of both the labeled compound and its unlabeled analogue.

Table 1: Chemical Properties of **Bis(methylsulfinylethyl)sulfone-13C4**

Property	Value
Chemical Name	1,1'-Sulfonylbis[2-(methylsulfinyl)ethane]-13C4
Synonyms	Bis(methylsulfinylethyl)sulfone-13C4
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>4</sub> H <sub>14</sub> O <sub>4</sub> S <sub>3</sub>
Molecular Weight	250.34 g/mol [1]
CAS Number	672310-55-3[1]
Appearance	White to Off-White Solid
Purity	Typically >95%
Storage	Store at 4°C for long-term stability.

Table 2: Chemical Properties of Bis(methylsulfinylethyl)sulfone (Unlabeled)

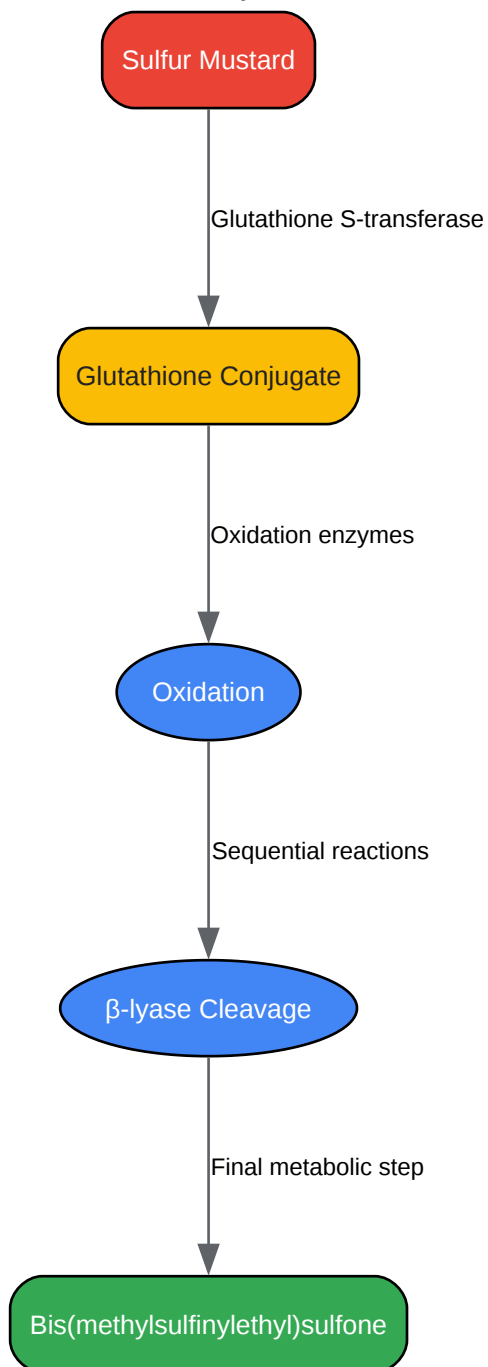
Property	Value
Chemical Name	1,1'-Sulfonylbis[2-(methylsulfinyl)ethane]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>4</sub> S <sub>3</sub>
Molecular Weight	246.37 g/mol [2]
CAS Number	137371-96-1[2]
Density	1.469 g/cm <sup>3</sup> (predicted)[3]
Boiling Point	637.1 °C at 760 mmHg (predicted)[3]
Flash Point	339.1 °C (predicted)[3]
Solubility	Slightly soluble in DMSO and Methanol.

## Metabolic Pathway of Sulfur Mustard

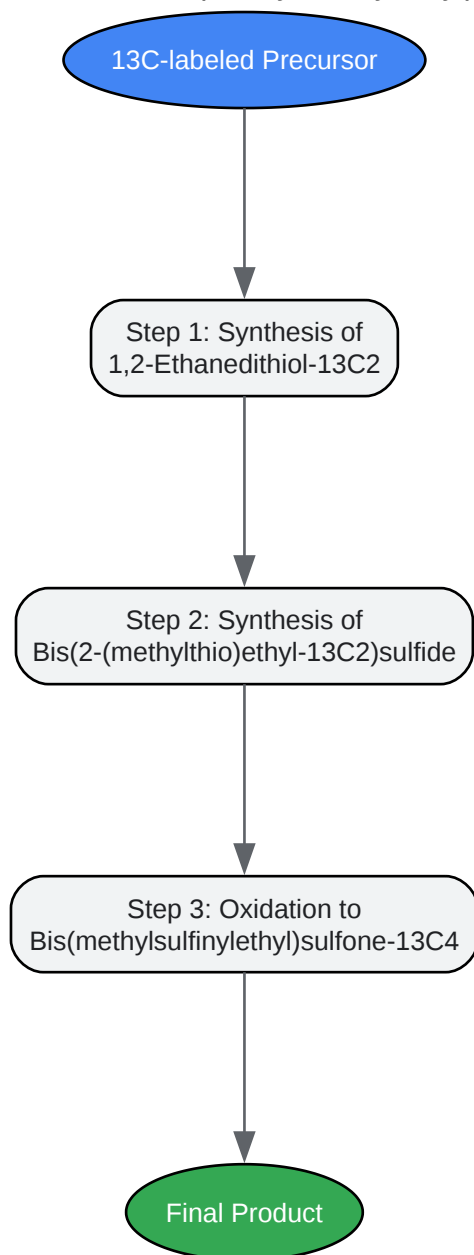
The unlabeled form of this compound, Bis(methylsulfinylethyl)sulfone, is a key metabolite of sulfur mustard. Its formation in vivo is a result of a multi-step detoxification process.

Understanding this pathway is critical for the development of biomarkers for sulfur mustard exposure.

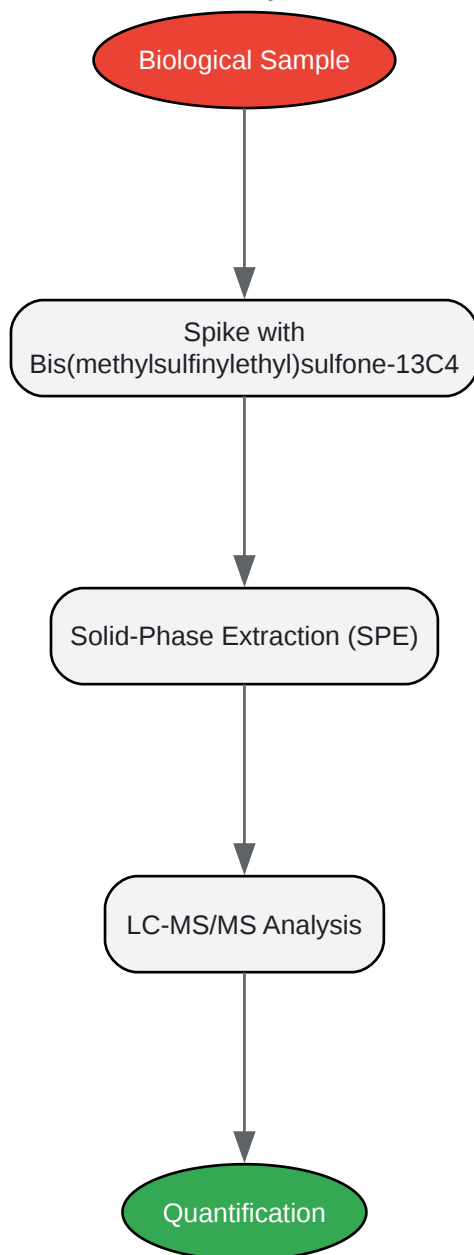
## Metabolic Pathway of Sulfur Mustard



## Proposed Synthesis of Bis(methylsulfinylethyl)sulfone-13C4



## Quantitative Analysis Workflow



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. 1,1'-sulfonylbis(2-(methylsulfinyl)ethane) | 137371-96-1 [chemnet.com]
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